

# physical properties of 2,3,5-Trichlorothiophene

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## Compound of Interest

Compound Name: 2,3,5-Trichlorothiophene

Cat. No.: B096315

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An In-depth Technical Guide to the Physical Properties of **2,3,5-Trichlorothiophene**

This guide provides a comprehensive overview of the core physical properties of **2,3,5-Trichlorothiophene**, tailored for researchers, scientists, and professionals in drug development.

## Core Physical Properties

**2,3,5-Trichlorothiophene** is a substituted heterocyclic compound with the molecular formula  $C_4HCl_3S$ [1]. The key physical data for this compound are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes
Molecular Formula	C <sub>4</sub> HCl <sub>3</sub> S	[1]	
Molecular Weight	187.475	g/mol	[1]
Melting Point	-16	°C	[2]
Boiling Point	110	°C	at 20 mmHg[2]
Density	1.586	g/cm <sup>3</sup>	
Refractive Index	1.5790		
Water Solubility	Insoluble	Based on the properties of similar chlorinated thiophenes[3][4].	
Organic Solvent Solubility	Soluble	Expected to be soluble in solvents like chloroform, based on data for similar compounds[3][4].	

## Experimental Protocols

The determination of the physical properties of **2,3,5-Trichlorothiophene** follows standard organic chemistry laboratory procedures. Below are detailed methodologies for the key experiments.

### Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes

- Thermometer

Procedure:

- A small sample of **2,3,5-Trichlorothiophene** is loaded into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the solid begins to melt and the temperature at which it completely liquefies are recorded as the melting point range.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle

Procedure:

- The **2,3,5-Trichlorothiophene** sample is placed in the distillation flask.
- The distillation apparatus is assembled with the thermometer bulb positioned at the level of the side arm leading to the condenser.
- The liquid is heated, and the temperature is monitored.

- The boiling point is recorded as the temperature at which the vapor temperature stabilizes while the liquid is boiling and condensing in the condenser.

## Density Measurement

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer or a calibrated graduated cylinder
- Analytical balance

Procedure:

- The mass of the empty, clean, and dry pycnometer is determined.
- The pycnometer is filled with the **2,3,5-Trichlorothiophene** sample, and the mass is measured.
- The volume of the pycnometer is known, allowing for the calculation of the density (mass/volume).

## Refractive Index Measurement

The refractive index is a measure of the bending of a ray of light when passing from one medium into another.

Apparatus:

- Refractometer (e.g., Abbé refractometer)

Procedure:

- A few drops of the **2,3,5-Trichlorothiophene** sample are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.

- The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered.
- The refractive index is read from the scale.

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

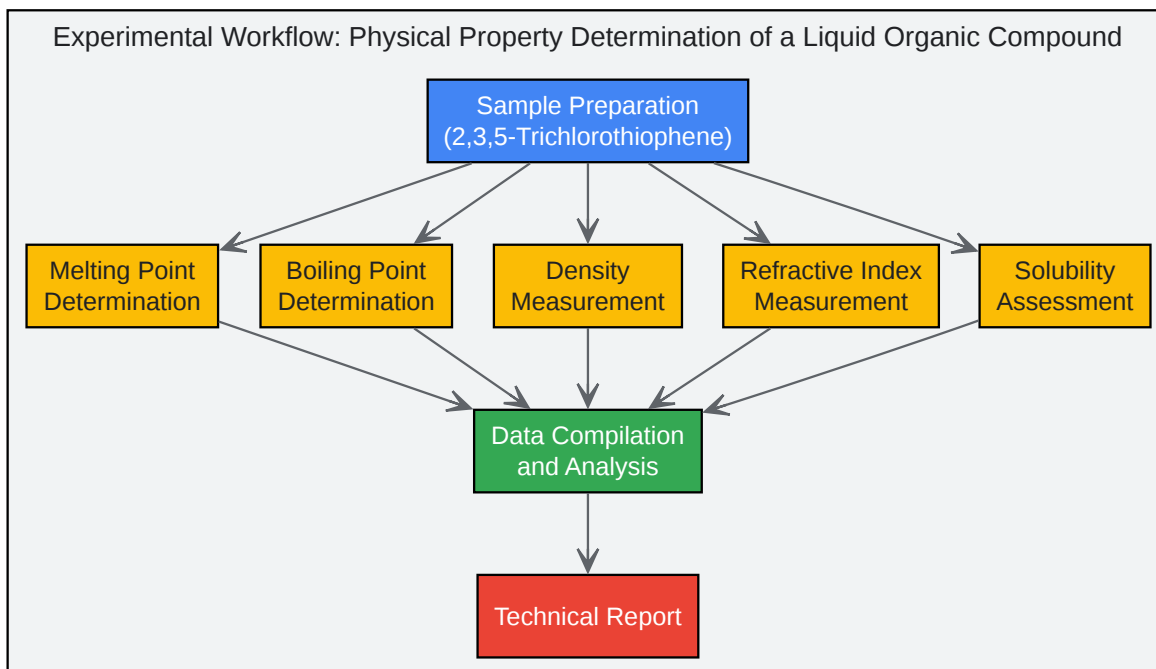
- Test tubes
- Vortex mixer

Procedure:

- A small, measured amount of **2,3,5-Trichlorothiophene** is added to a test tube.
- A measured volume of the solvent to be tested (e.g., water, chloroform, ethanol) is added.
- The mixture is agitated using a vortex mixer to ensure thorough mixing.
- The mixture is observed to determine if the solute has dissolved completely. Visual inspection for a single, clear phase indicates solubility, while the presence of separate layers or a cloudy suspension indicates insolubility or partial solubility.

## Visualizations

The following diagram illustrates a general experimental workflow for the determination of the physical properties of a liquid organic compound such as **2,3,5-Trichlorothiophene**.



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Experimental workflow for physical property determination.

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- 4. 96-43-5 CAS MSDS (2-Chlorothiophene) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

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